

Proper Disposal of Dichlorvos: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Dichlorvos

Cat. No.: B1670471

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Ensuring the safe and compliant disposal of **Dichlorvos** is paramount for environmental protection and laboratory safety. This guide provides essential procedural information for researchers, scientists, and drug development professionals on the proper handling and disposal of **Dichlorvos** waste. Adherence to these guidelines, in conjunction with local, state, and federal regulations, is critical.

Immediate Safety and Handling Precautions

Dichlorvos is a toxic organophosphate insecticide that is poisonous if swallowed, inhaled, or absorbed through the skin.[1] Always handle **Dichlorvos** in a well-ventilated area and wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, protective clothing, eye protection, and respiratory protection.[2][3][4] Avoid all personal contact, including inhalation of fumes or vapors.[5] In case of accidental contact, immediately remove contaminated clothing and wash the affected skin area thoroughly with soap and water. For eye contact, flush with water for at least 15 minutes.[1]

Step-by-Step Dichlorvos Disposal Protocol

The following protocol outlines the necessary steps for the safe disposal of **Dichlorvos** and its containers.

- Decontamination of Empty Containers:
 - Thoroughly empty the container.

- Decontaminate the emptied container by rinsing it with a 10% sodium carbonate solution. Use at least 1 liter of solution for a 20-liter drum.[\[1\]](#)
- Swirl the solution to ensure it contacts all interior surfaces.[\[1\]](#)
- Add the rinsings to an absorbent material like sawdust.[\[1\]](#)
- Puncture the empty container to prevent reuse.[\[1\]](#)[\[5\]](#)
- Management of Spills:
 - In the event of a spill, evacuate the area and ensure adequate ventilation.[\[2\]](#)
 - Remove all ignition sources.[\[5\]](#)
 - Wear a chemical protection suit with self-contained breathing apparatus.[\[2\]](#)
 - Collect any leaking liquid in sealable containers.[\[2\]](#)
 - Absorb the spilled liquid with an inert absorbent material, such as sand or sawdust.[\[1\]](#)[\[2\]](#)
 - Store the contaminated absorbent material in a labeled, sealed container for disposal.[\[1\]](#)
[\[2\]](#)
- Disposal of **Dichlorvos** Waste:
 - Incineration: The preferred method for disposing of contaminated absorbents, surplus **Dichlorvos**, and decontaminated containers is high-temperature incineration in a unit equipped with effluent gas scrubbing.[\[1\]](#)
 - Landfill Disposal: If an incinerator is not available, the waste can be buried in an approved landfill.[\[1\]](#) It is crucial to ensure there is no risk of contaminating surface or ground water.
[\[1\]](#) Before burial, the waste should be mixed liberally with sodium carbonate (washing soda) to help neutralize the **Dichlorvos**, and with soil rich in organic matter.[\[1\]](#)
 - Regulatory Compliance: All disposal activities must be conducted in strict accordance with local, state, and federal regulations.[\[5\]](#) The U.S. Environmental Protection Agency (EPA)

has designated **Dichlorvos** as a hazardous substance and has specific regulations for its disposal.[\[6\]](#)[\[7\]](#)

Quantitative Data Summary

The following table summarizes key quantitative data related to **Dichlorvos** safety and regulation.

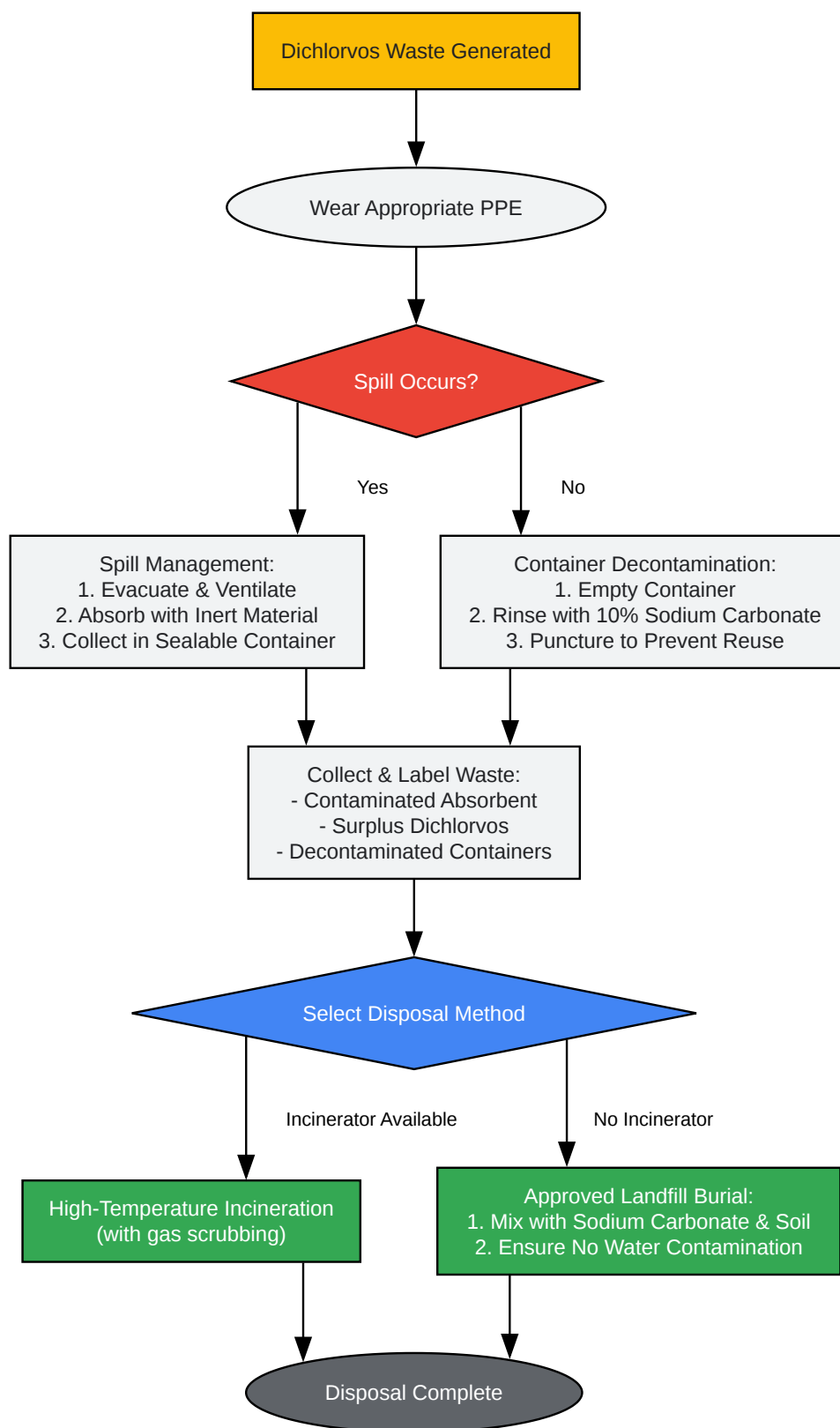
Parameter	Value	Reference
OSHA Permissible Exposure Limit (PEL)	1 mg/m ³ (0.11 ppm) over a 10-hour workday	--INVALID-LINK-- [6] [7]
EPA Reportable Quantity	10 pounds	--INVALID-LINK-- [6] [7]
EPA Maximum Levels in Food	0.02 to 2 parts per million (ppm)	--INVALID-LINK-- [6] [7]

Experimental Protocols

Detailed experimental protocols involving **Dichlorvos** should always be designed in accordance with established laboratory safety standards and chemical hygiene plans. Methodologies for specific assays or experiments using **Dichlorvos** are beyond the scope of this disposal guide but should be sourced from peer-reviewed scientific literature and adapted to ensure safety and compliance.

Dichlorvos Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **Dichlorvos** waste.



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Caption: Logical workflow for the proper disposal of **Dichlorvos** waste.

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